

AdipoRon: A Comparative Guide to its Anti-inflammatory Effects Against TNF- α

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Compound of Interest

Compound Name: ADIPOL

Cat. No.: B1172348

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This guide provides an objective comparison of AdipoRon's anti-inflammatory performance against TNF- α , with supporting experimental data. We will delve into its mechanism of action and compare its efficacy with other alternatives, offering valuable insights for researchers in inflammation and metabolic diseases.

AdipoRon's Anti-inflammatory Efficacy: A Quantitative Overview

AdipoRon, a small-molecule agonist of the adiponectin receptors (AdipoR1 and AdipoR2), has demonstrated significant anti-inflammatory properties by counteracting the effects of the pro-inflammatory cytokine, Tumor Necrosis Factor-alpha (TNF- α). The following tables summarize the quantitative data from various studies, showcasing AdipoRon's effectiveness in reducing inflammatory markers.

Table 1: AdipoRon's Effect on TNF- α Induced Inflammatory Markers

Cell Type/Model	Inflammatory Stimulus	AdipoRon Concentration	Outcome Measure	% Inhibition/Reduction	Reference
Human Lung Macrophages	Lipopolysaccharide (LPS)	25-50 μ M	TNF- α release	Marked inhibition	[1] [2] [3]
Human Myotubes (DMD)	TNF- α (10 ng/mL) & IFN γ (10 ng/mL)	25 μ M	TNF- α mRNA levels	Significant reduction	[4]
Human IVD Nucleus Pulposus Cells	Interleukin-1 β (IL-1 β)	2 μ M	TNF- α expression	Significantly lower	[5] [6]
Rat Hippocampus (in vivo)	Deep Hypothermic Circulatory Arrest	Not specified	TNF- α concentration	Significantly decreased	[7]
BV2 Microglial Cells	Lipopolysaccharide (LPS)	0-50 μ M	TNF- α secretion	Dose-dependent inhibition	[7]
SNI Mice Spinal Cord	Spared Nerve Injury (SNI)	Not specified	TNF- α protein expression	Reduced	[8]

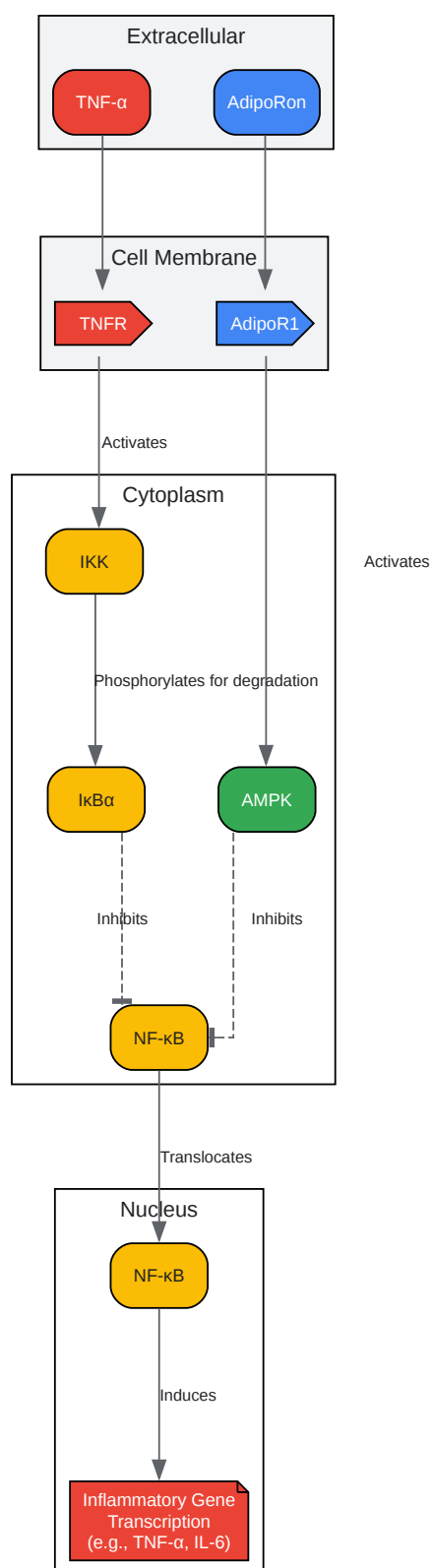
Table 2: Indirect Comparison of AdipoRon with Other Anti-inflammatory Agents against TNF- α

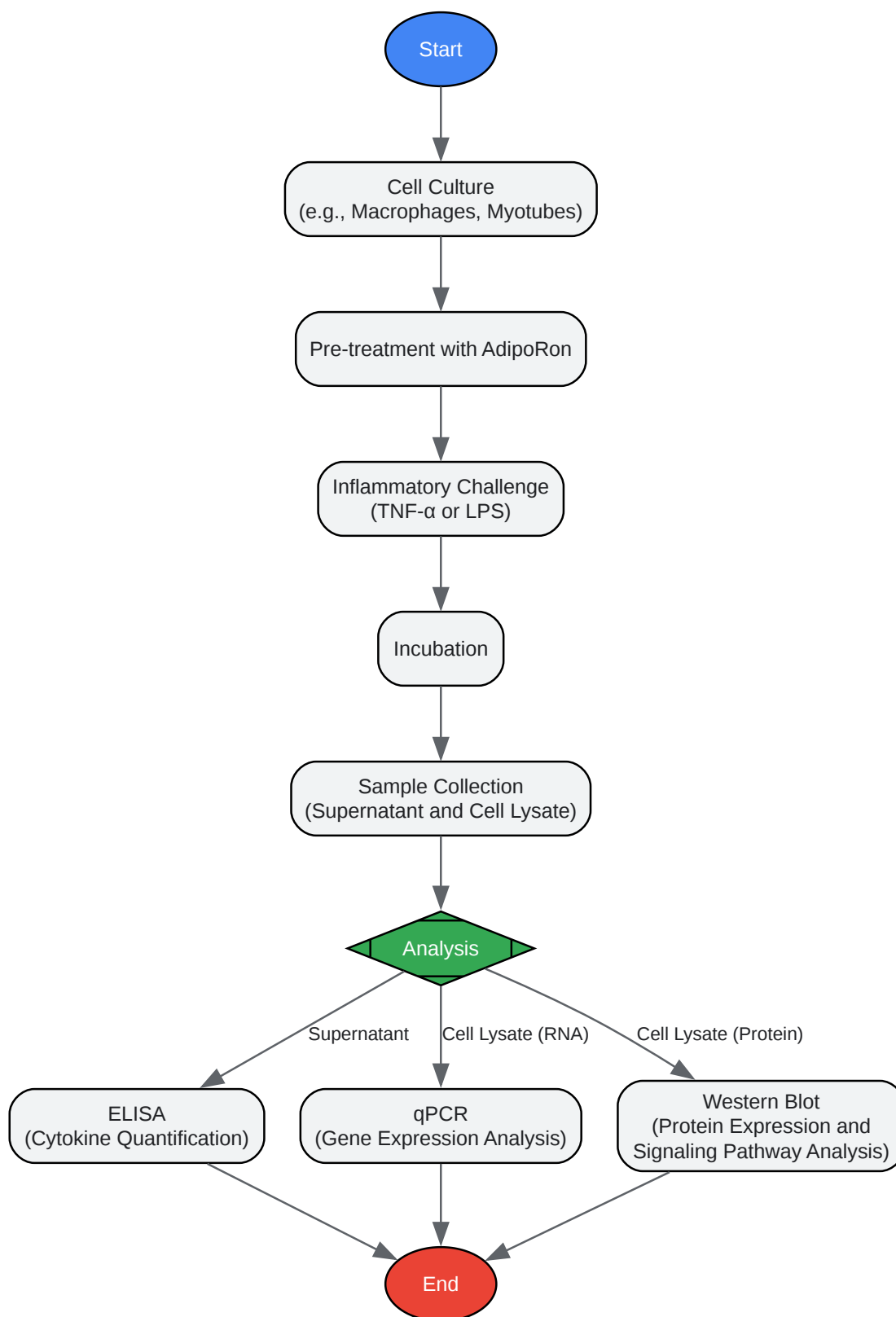
Disclaimer: The following table presents an indirect comparison based on data from separate studies. Direct head-to-head comparative studies are limited. The experimental conditions in these studies may vary.

Compound	Cell Type/Model	Inflammatory Stimulus	Key Findings on TNF- α	Reference
AdipoRon	Multiple (see Table 1)	TNF- α , LPS, IL-1 β	Consistently reduces TNF- α expression and secretion.	[1][2][3][4][5][6][7][8]
Metformin	Macrophages, Adipocytes	LPS, High Glucose	Reduces TNF- α secretion and expression.[9][10][11] In some models, it shows a significant decrease in serum TNF- α . [12]	[9][10][11][12][13]
Resveratrol	Adipocytes, Diabetic Mice	TNF- α , High-Fat Diet	Inhibits TNF- α -induced changes in adipokines and reduces TNF- α gene expression.[14][15][16] In some animal models, it did not effectively decrease TNF- α levels.	[14][15][16][17]

Deciphering the Mechanism: AdipoRon's Signaling Pathways

AdipoRon exerts its anti-inflammatory effects primarily through the activation of the AdipoR1/AMPK signaling pathway, which subsequently inhibits the pro-inflammatory NF- κ B pathway.





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References

- 1. Frontiers | Adiponectin Inhibits the Production of TNF- α , IL-6 and Chemokines by Human Lung Macrophages [frontiersin.org]
- 2. Adiponectin Inhibits the Production of TNF- α , IL-6 and Chemokines by Human Lung Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Adiponectin Inhibits the Production of TNF- α , IL-6 and Chemokines by Human Lung Macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. AdipoRon, a new therapeutic prospect for Duchenne muscular dystrophy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Anti-Inflammatory Effects of Adiponectin Receptor Agonist AdipoRon against Intervertebral Disc Degeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 7. AdipoRon Inhibits Neuroinflammation Induced by Deep Hypothermic Circulatory Arrest Involving the AMPK/NF- κ B Pathway in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Metformin Down-regulates TNF- α Secretion via Suppression of Scavenger Receptors in Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. The anti-inflammatory effect of metformin: The molecular targets - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Impact of Metformin and Pioglitazone on Serum Level of Tumor Necrosis Factor-Alpha and Lipid Profiles during Implantation Window in Diabetic Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Anti-Inflammatory Effects of Metformin Irrespective of Diabetes Status - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Curcumin and resveratrol inhibit nuclear factor-kappaB-mediated cytokine expression in adipocytes - PMC [pmc.ncbi.nlm.nih.gov]

- 15. Resveratrol prevents TNF α -induced suppression of adiponectin expression via PPAR γ activation in 3T3-L1 adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Resveratrol inhibits TNF- α -induced changes of adipokines in 3T3-L1 adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Resveratrol reduces the inflammatory response in adipose tissue and improves adipose insulin signaling in high-fat diet-fed mice - PMC [pmc.ncbi.nlm.nih.gov]
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